

In-Depth Technical Guide: 3-Amino-2-bromo-4,6-dimethylpyridine

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Compound of Interest

Compound Name: 3-Amino-2-bromo-4,6-dimethylpyridine

Cat. No.: B033904

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Amino-2-bromo-4,6-dimethylpyridine**, a substituted pyridine derivative. Pyridine and its analogues are fundamental heterocyclic compounds that are integral to the development of pharmaceuticals and agrochemicals. This document summarizes the available data on its molecular characteristics, synthesis, and safety profile.

Physicochemical Properties

The key physicochemical properties of **3-Amino-2-bromo-4,6-dimethylpyridine** are summarized in the table below for easy reference.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Weight | 201.06 g/mol | [1][2] |
| Molecular Formula | C ₇ H ₉ BrN ₂ | [1][2] |
| CAS Number | 104829-98-3 | [1][2] |
| Melting Point | 61-62 °C | [2] |
| Boiling Point | 304.805 °C at 760 mmHg | [2] |
| Density | 1.504 g/cm ³ | [2] |
| Flash Point | 138.142 °C | [2] |
| LogP | 2.62430 | [2] |
| Appearance | Light yellow solid | [3] |

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **3-Amino-2-bromo-4,6-dimethylpyridine**. While specific spectral data is not publicly available, the following analyses have been referenced in commercial and database sources.

| Spectroscopy Type | Data Availability (Specific values not available) |
|---------------------|--|
| ¹ H NMR | Data is reportedly available from chemical suppliers. |
| ¹³ C NMR | Data is reportedly available from chemical suppliers. |
| FT-IR | Data is reportedly available from chemical suppliers. |
| Mass Spectrometry | No specific fragmentation data is publicly available. |

Synthesis

A detailed experimental protocol for the synthesis of **3-Amino-2-bromo-4,6-dimethylpyridine** has been reported.[3]

Experimental Protocol

Reaction: Hofmann rearrangement of 2-bromo-4,6-dimethylpyridine-3-carboxamide.

Reagents:

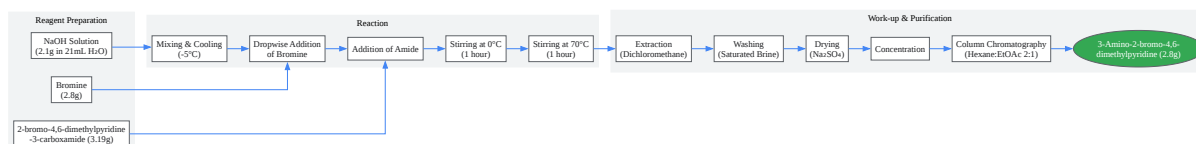
- 2-bromo-4,6-dimethylpyridine-3-carboxamide (3.19 g, 14 mmol)
- Bromine (2.8 g, 17.5 mmol)
- Sodium hydroxide (2.1 g, 52.5 mmol)
- Water (21 mL)
- Dichloromethane
- Saturated brine
- Anhydrous sodium sulfate
- Hexane
- Ethyl acetate

Procedure:

- A solution of sodium hydroxide (2.1 g) in water (21 mL) is cooled to -5 °C.
- Bromine (2.8 g) is added dropwise to the cooled sodium hydroxide solution.
- 2-bromo-4,6-dimethylpyridine-3-carboxamide (3.19 g) is added to the mixture all at once.
- The reaction mixture is stirred at 0 °C for 1 hour.

- The mixture is then warmed to 70 °C and stirred for an additional hour.
- After completion, the reaction is cooled to room temperature.
- The product is extracted with dichloromethane.
- The organic layer is washed with saturated brine and dried over anhydrous sodium sulfate.
- The solvent is removed by filtration and concentration.
- The residue is purified by silica gel column chromatography using a hexane-ethyl acetate (2:1) eluent to yield **3-amino-2-bromo-4,6-dimethylpyridine** (2.8 g, 100% yield) as a light yellow solid.[3]

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **3-Amino-2-bromo-4,6-dimethylpyridine**.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity or the involvement of **3-Amino-2-bromo-4,6-dimethylpyridine** in any signaling pathways. While substituted pyridine derivatives are known to exhibit a wide range of biological activities, including as enzyme inhibitors and in other therapeutic areas, dedicated studies for this particular compound have not been identified in the searched literature.[4][5][6][7][8][9]

Safety Information

Based on available Safety Data Sheets (SDS), **3-Amino-2-bromo-4,6-dimethylpyridine** is classified as a flammable solid.[1] It is reported to cause skin and serious eye irritation, and may cause respiratory irritation.[10] Standard laboratory safety precautions, including the use of personal protective equipment, are recommended when handling this compound.[11][12][13]

| Hazard Statement | Code |
|----------------------------------|------|
| Flammable solid | H228 |
| Causes skin irritation | H315 |
| Causes serious eye irritation | H319 |
| May cause respiratory irritation | H335 |

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